

Chemical and physical properties of Pheniramine Maleate

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Compound of Interest

Compound Name: Pheniramine Maleate

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Pheniramine Maleate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pheniramine maleate, a first-generation alkylamine antihistamine, has been a stalwart in the symptomatic relief of allergic conditions for decades. This technical guide provides an in-depth exploration of its core chemical and physical properties, mechanism of action, and analytical methodologies. Key quantitative data are presented in structured tables for ease of comparison. Detailed experimental protocols for various analytical techniques are provided, alongside an examination of its metabolic fate and its influence on critical signaling pathways. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and formulation, offering a foundational understanding of **pheniramine maleate**'s scientific profile.

Chemical and Physical Properties

Pheniramine maleate is the maleate salt of pheniramine, a synthetic compound belonging to the alkylamine class of antihistamines.[1] It presents as a white or almost white crystalline powder with a faint amine-like odor.[2]

Physicochemical Data

A summary of the key physicochemical properties of **Pheniramine Maleate** is presented in Table 1. This data is crucial for formulation development, solubility studies, and understanding its behavior in biological systems.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₄ N ₂ O ₄	[2]
Molecular Weight	356.42 g/mol	[2]
Melting Point	104-108 °C	[2]
Solubility	Very soluble in water; freely soluble in ethanol, methanol, and methylene chloride.	[2]
pKa	9.3	[2]
pH (1% aqueous solution)	4.5 - 5.5	[2]
Appearance	White or almost white crystalline powder	[2]

Mechanism of Action

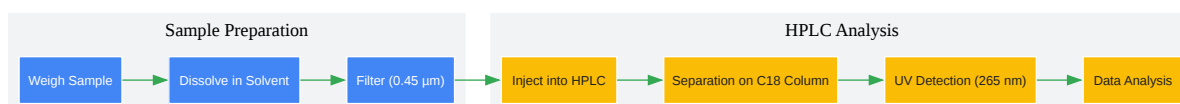
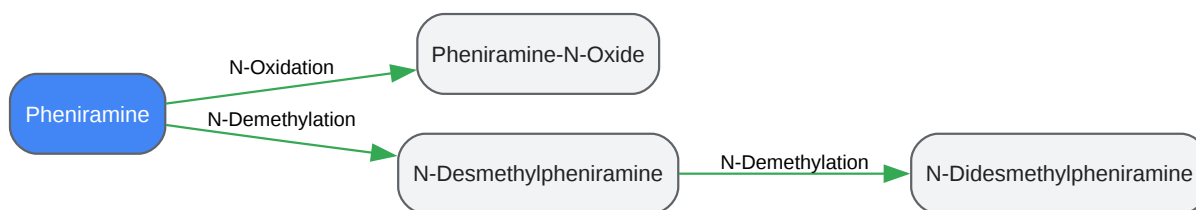
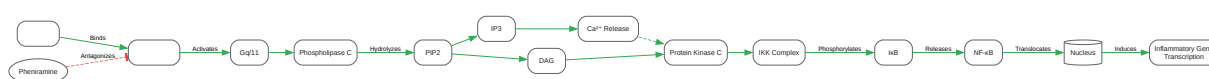
Pheniramine maleate primarily exerts its therapeutic effects through competitive antagonism of the histamine H1 receptor.[3][4] During an allergic response, histamine is released from mast cells and basophils, binding to H1 receptors on various effector cells. This binding initiates a cascade of events leading to the classic symptoms of allergy, such as vasodilation, increased capillary permeability, and sensory nerve stimulation.

By competitively blocking the H1 receptor, **pheniramine maleate** prevents histamine from binding and initiating this signaling cascade, thereby mitigating allergic symptoms. It is important to note that pheniramine does not prevent the release of histamine but rather inhibits its action at the receptor level.

In addition to its antihistaminic activity, **pheniramine maleate** also possesses anticholinergic properties, which contribute to its clinical efficacy in reducing nasal and bronchial secretions.[5]

Signaling Pathway

The antagonism of the H1 receptor by pheniramine interferes with downstream signaling pathways. Notably, H1 receptor activation is linked to the activation of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[3][4][6] By blocking the H1 receptor, pheniramine can attenuate the activation of NF- κ B, which is a key transcription factor involved in the expression of pro-inflammatory cytokines and adhesion molecules.[3][5]



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References

- 1. Pheniramine - Wikipedia [en.wikipedia.org]

- 2. researchgate.net [researchgate.net]
- 3. SMPDB [smpdb.ca]
- 4. Histamine H1-receptor antagonists inhibit nuclear factor-kappaB and activator protein-1 activities via H1-receptor-dependent and -independent mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Chlorpheniramine attenuates histamine-mediated aquaporin 5 downregulation in human nasal epithelial cells via suppression of NF-κB activation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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